

Physical and chemical properties of Lycodoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lycodoline

Cat. No.: B150349

[Get Quote](#)

Lycodoline: A Comprehensive Technical Guide

Introduction

Lycodoline is a tetracyclic quinolizidine alkaloid belonging to the diverse family of Lycopodium alkaloids. These natural products, isolated from various club moss species (*Lycopodium* sp.), have garnered significant attention from the scientific community due to their complex molecular architectures and promising biological activities. **Lycodoline**, in particular, serves as a key structural motif and a synthetic precursor to other biologically significant alkaloids. This guide provides an in-depth overview of the physical, chemical, and biological properties of **Lycodoline**, intended for researchers, scientists, and professionals in the field of drug development.

Physical and Chemical Properties

The fundamental physical and chemical properties of **Lycodoline** are summarized in the table below. These properties are crucial for its isolation, characterization, and application in synthetic chemistry and pharmacological studies.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₂₅ NO ₂	[1] [2] [3]
Molecular Weight	263.38 g/mol	[2] [3]
Appearance	Colorless crystal	[4]
Melting Point	180-181 °C	[2]
Boiling Point	412.7 ± 45.0 °C (Predicted)	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2] [5]
pKa	15.24 ± 0.40 (Predicted)	[2]

Spectral Data

Spectroscopic analysis is fundamental to the structural elucidation and characterization of **Lycodoline**.

Technique	Key Observations	Reference(s)
Infrared (IR) Spectroscopy	The infrared spectrum of lycodoline, measured in dilute carbon tetrachloride, shows a concentration-independent band at 3545 cm^{-1} , which is indicative of an intramolecularly hydrogen-bonded hydroxyl group. The carbonyl group gives rise to absorption at 1712 and 1708 cm^{-1} .	[1]
Mass Spectrometry (MS)	High-resolution mass spectrometry (HRMS) confirms the molecular formula $\text{C}_{16}\text{H}_{25}\text{NO}_2$. The fragmentation pattern is a key feature for its identification and structural analysis.	
Nuclear Magnetic Resonance (NMR)	While a complete data table is best sourced from dedicated chemical databases, ^1H NMR spectra show a characteristic doublet for the methyl group at approximately 0.84 ppm. ^{13}C NMR and DEPT spectra have been used to identify all 16 carbon resonances, including a carbonyl carbon at around 210.5 ppm.	[6]

Experimental Protocols

Isolation from Natural Sources

Lycodoline can be isolated from the whole plants of Lycopodium species, such as Lycopodium japonicum. A general protocol involves the following steps:

- **Extraction:** The air-dried and powdered plant material is extracted with a suitable solvent, typically methanol, to obtain a crude extract.
- **Acid-Base Partitioning:** The crude extract is subjected to acid-base partitioning to separate the alkaloids from other plant constituents. The extract is dissolved in an acidic solution (e.g., 5% HCl) and then washed with an organic solvent (e.g., ethyl acetate) to remove neutral and acidic compounds. The aqueous layer is then basified (e.g., with NH_4OH) and extracted with an organic solvent (e.g., chloroform) to yield the crude alkaloid fraction.
- **Chromatographic Purification:** The crude alkaloid fraction is subjected to column chromatography on silica gel. Elution with a gradient of chloroform and methanol (e.g., 9:1) allows for the separation of the individual alkaloids. Fractions containing **Lycodoline** are identified by thin-layer chromatography (TLC) and combined.
- **Crystallization:** The purified **Lycodoline** is obtained as colorless crystals by recrystallization from a suitable solvent such as methanol.

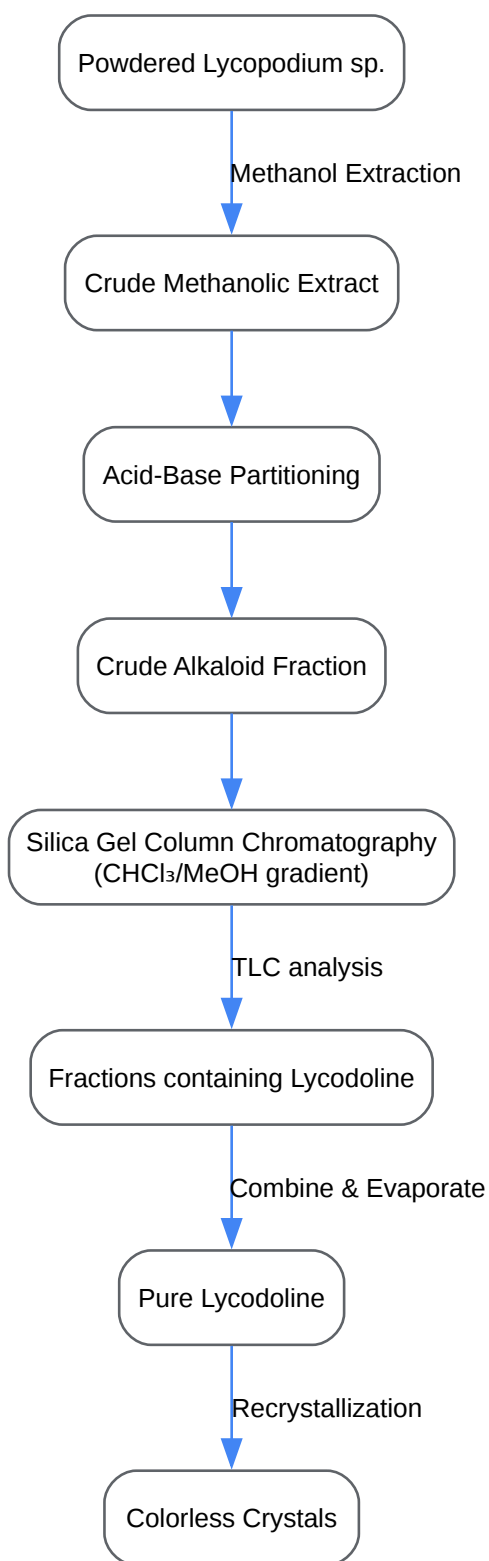


Figure 1: Isolation Workflow for Lycodoline

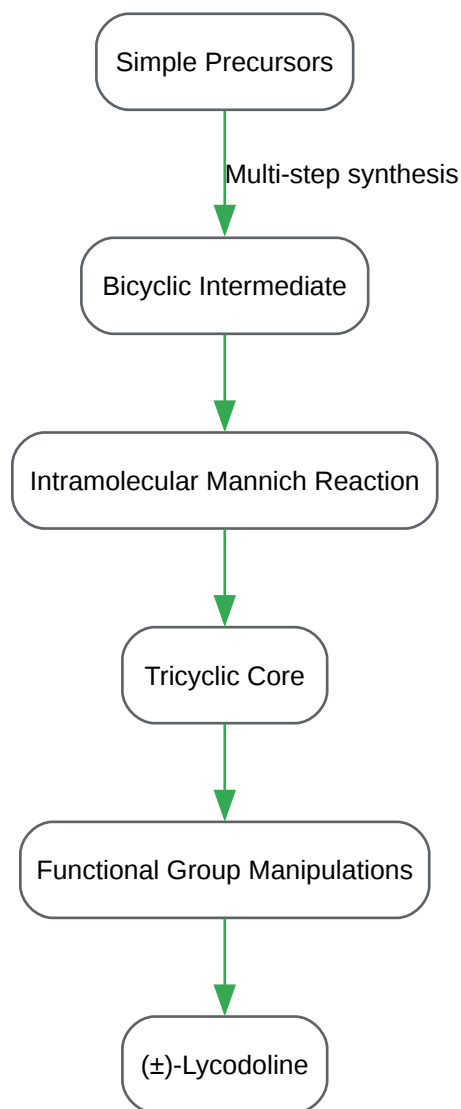


Figure 2: Synthetic Strategy for Lycodoline

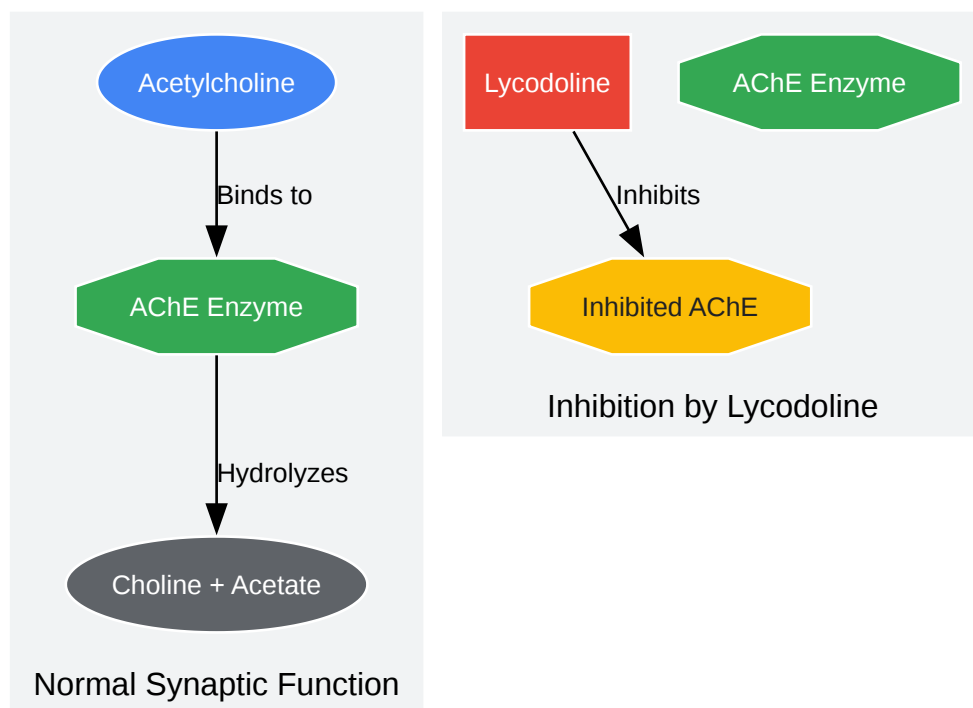


Figure 3: Mechanism of Acetylcholinesterase Inhibition

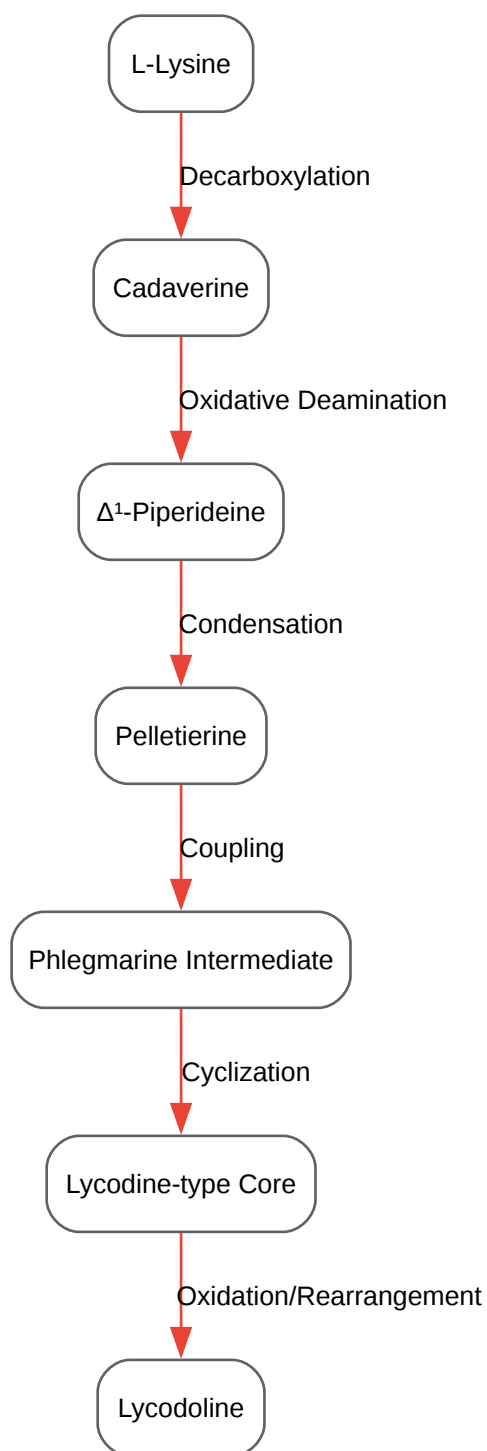


Figure 4: Proposed Biogenetic Pathway of Lycodoline

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
- 2. How do I screen for acetylcholinesterase activity? | AAT Bioquest [aatbio.com]
- 3. researchgate.net [researchgate.net]
- 4. Total Synthesis of (±)-Lycojaponicum D and Lycodoline-Type Lycopodium Alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. scribd.com [scribd.com]
- To cite this document: BenchChem. [Physical and chemical properties of Lycodoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150349#physical-and-chemical-properties-of-lycodoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com